

Unraveling the Intricate Mechanisms of Oleic Acid: A Comparative Guide

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Compound of Interest

Compound Name: *Oleaside A*

Cat. No.: *B1585352*

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Initial Note: This guide focuses on the mechanism of action of Oleic Acid. Extensive searches did not yield specific information for a compound named "**Oleaside A**," suggesting a possible typographical error in the original query. The following information is based on the widely studied monounsaturated fatty acid, Oleic Acid.

Oleic Acid, a ubiquitous monounsaturated omega-9 fatty acid, plays a significant role in various physiological and pathophysiological processes.^{[1][2]} Its mechanism of action is multifaceted, impacting cellular signaling pathways involved in metabolism, inflammation, and cell proliferation.^{[3][4][5]} This guide provides a comparative analysis of Oleic Acid's effects, supported by experimental data, to elucidate its complex biological functions for researchers, scientists, and drug development professionals.

Comparative Analysis of Oleic Acid's Key Mechanisms

The biological effects of Oleic Acid are context-dependent and can vary based on the cell type and physiological state. Below is a summary of its primary mechanisms of action, contrasted with other relevant fatty acids where data is available.

Mechanism of Action	Key Cellular Effects	Comparison with Other Fatty Acids	Supporting Experimental Evidence (Cell/Animal Models)
Metabolic Regulation	Stimulates fatty acid oxidation via the SIRT1-PGC1 α pathway.[6] Can impair hepatic insulin signaling at high concentrations.[7]	Palmitate (a saturated fatty acid) does not significantly induce the SIRT1-PGC1 α -dependent fatty acid oxidation pathway.[6]	In skeletal muscle cells, Oleic Acid treatment increased cAMP levels, leading to SIRT1 phosphorylation and activation of PGC1 α , subsequently increasing the expression of genes related to fatty acid oxidation.[6] In hepatic cell lines, Oleic Acid decreased the expression of insulin receptor substrate (IRS) 1 and increased suppressor of cytokine signaling (SOCS) 3, leading to impaired insulin signaling.[7]
Anti-inflammatory Effects	Inhibits the NF- κ B signaling pathway.[5] Reduces the expression of pro-inflammatory cytokines (TNF- α , IL-1 β , IL-6) and increases the anti-inflammatory cytokine IL-10.	The combination of Oleic Acid and the anthocyanin keracyanin shows a greater anti-inflammatory effect than either compound alone.	In monocyte and macrophage cell lines, Oleic Acid decreased the expression of pNF κ Bp65, TNF- α , IL-1 β , and IL-6.

Cardiovascular Effects	Induces vascular smooth muscle cell (VSMC) migration through PKC, ROS, and ERK activation. Does not induce insulin resistance in cardiomyocytes at concentrations up to 1 mmol/L.	Angiotensin II has an additive effect with Oleic Acid on VSMC migration. Palmitate induces insulin resistance in cardiovascular cells.	In cultured rat aortic smooth muscle cells, Oleic Acid (100 $\mu\text{mol/L}$) increased cell migration, an effect that was blocked by inhibitors of PKC, ROS, and MEK (ERK kinase). In primary cardiomyocytes, Oleic Acid did not prevent insulin-stimulated Akt phosphorylation, unlike palmitate.
Anticancer Effects	Suppresses the overexpression of the HER2 (erbB-2) oncogene. Induces apoptosis in cancer cells, potentially through increased ROS production and caspase-3 activity.	The specific comparison with other fatty acids in this context is complex and varies by cancer type.	In various tumor cell lines, Oleic Acid has been shown to inhibit cell proliferation.

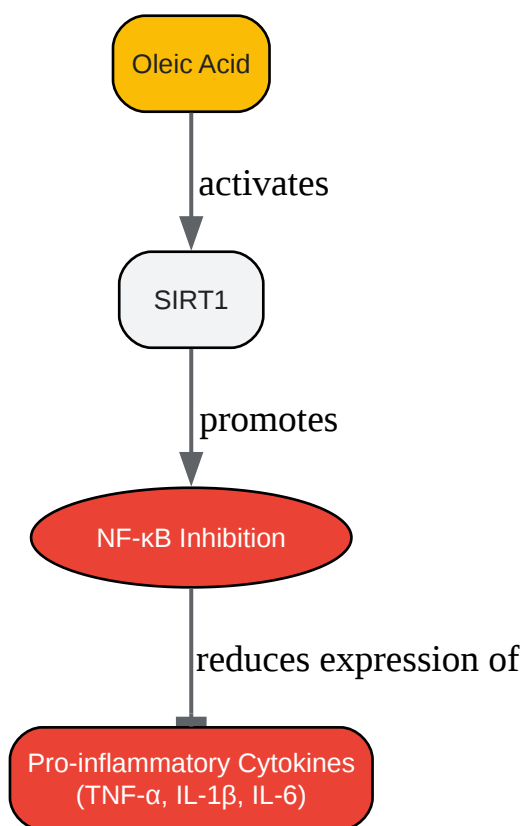
Key Signaling Pathways Modulated by Oleic Acid

The following diagrams illustrate the signaling pathways through which Oleic Acid exerts its effects.



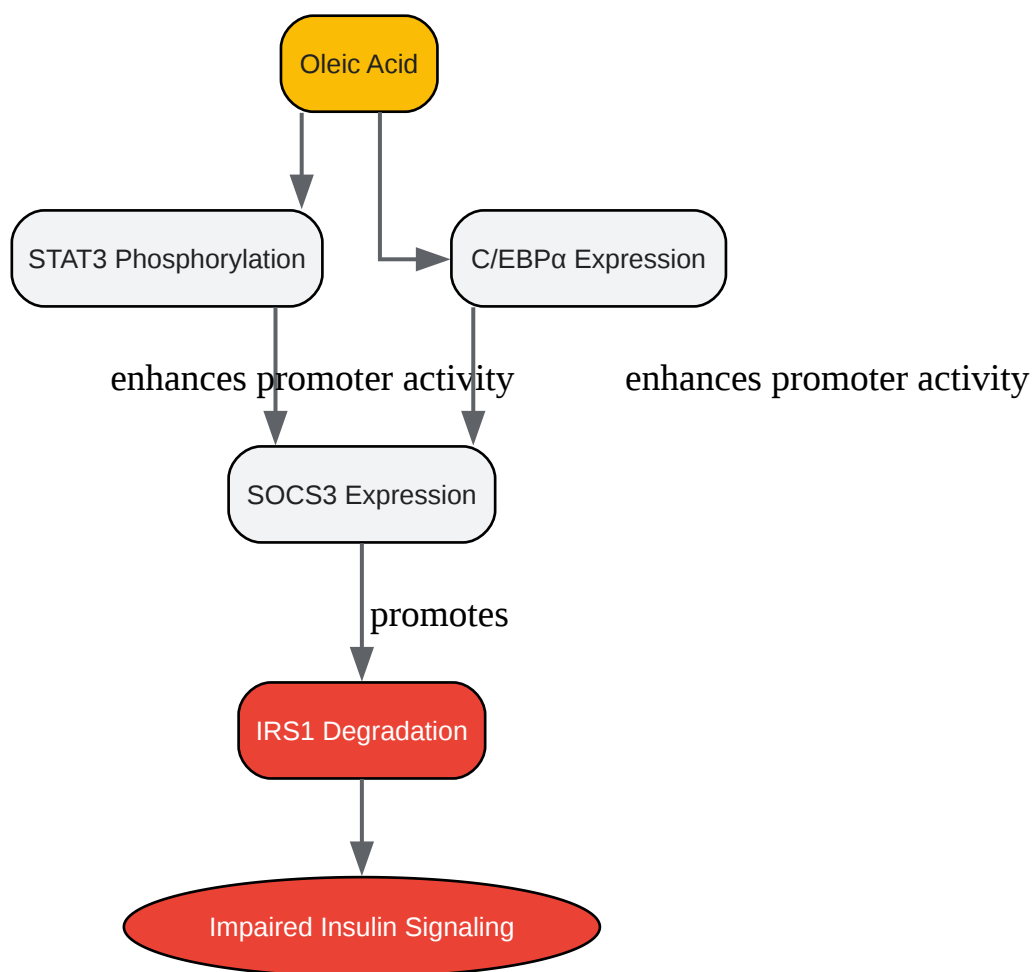
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Caption: Oleic Acid stimulates fatty acid oxidation via the cAMP/PKA/SIRT1/PGC1 α pathway.



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Caption: Oleic Acid's anti-inflammatory effect through SIRT1 activation and NF-κB inhibition.



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Caption: High concentrations of Oleic Acid can impair hepatic insulin signaling.

Experimental Protocols

Detailed methodologies for the key experiments cited are crucial for reproducibility and further investigation.

1. Analysis of Fatty Acid Oxidation in Skeletal Muscle Cells

- Cell Culture: C2C12 myoblasts are differentiated into myotubes.
- Treatment: Cells are treated with Oleic Acid (typically 50-200 μ M) or a vehicle control (e.g., BSA) for a specified time (e.g., 16 hours).

- Fatty Acid Oxidation Assay:
 - Cells are incubated with [1-¹⁴C]oleic acid.
 - The production of ¹⁴CO₂ (complete oxidation) and ¹⁴C-labeled acid-soluble metabolites (incomplete oxidation) is measured using a scintillation counter.
- Gene Expression Analysis:
 - RNA is extracted from the treated cells.
 - Quantitative real-time PCR (qRT-PCR) is performed to measure the mRNA levels of genes involved in fatty acid oxidation (e.g., Cpt1b, Acadl).

2. Assessment of NF-κB Signaling in Macrophages

- Cell Culture: THP-1 monocytes are differentiated into macrophages using PMA.
- Treatment: Macrophages are pre-treated with Oleic Acid (e.g., 50 μM) before stimulation with a pro-inflammatory agent like lipopolysaccharide (LPS).
- Western Blot Analysis:
 - Nuclear and cytoplasmic extracts are prepared.
 - Protein levels of p65 (a subunit of NF-κB) in the nucleus and IκBα in the cytoplasm are determined by Western blotting to assess NF-κB activation.
- Cytokine Measurement:
 - The concentrations of TNF-α, IL-6, and IL-10 in the cell culture supernatant are measured using ELISA kits.

3. Evaluation of Insulin Signaling in Hepatic Cells

- Cell Culture: HepG2 cells are cultured in appropriate media.

- Treatment: Cells are treated with Oleic Acid (e.g., 0.4 mM) for a specified duration (e.g., 24 hours).
- Insulin Stimulation: Cells are stimulated with insulin (e.g., 100 nM) for a short period (e.g., 15 minutes).
- Western Blot Analysis:
 - Cell lysates are prepared.
 - The phosphorylation status of key insulin signaling proteins, such as Akt (at Ser473) and IRS-1 (at Ser307), is analyzed by Western blotting.
 - Total protein levels of IRS-1 and SOCS3 are also determined.

This comparative guide provides a structured overview of the current understanding of Oleic Acid's mechanisms of action. The presented data and experimental protocols offer a valuable resource for researchers investigating the therapeutic potential of this fatty acid in various disease contexts. Further research is warranted to fully elucidate the intricate and often paradoxical roles of Oleic Acid in cellular physiology and pathology.

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